

Application Note & Protocol: Synthesis of 4-methoxy-N,N-diphenyl-benzenesulfonamide

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Compound of Interest

Compound Name: 4-methoxy-N,N-diphenyl-benzenesulfonamide

CAS No.: 94257-09-7

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Abstract

This document provides a comprehensive, two-part guide for the synthesis of **4-methoxy-N,N-diphenyl-benzenesulfonamide**, a molecule of interest in medicinal chemistry and materials science.^{[1][2]} Part I outlines the preparation of the key intermediate, 4-methoxybenzenesulfonyl chloride, via the chlorosulfonation of anisole. Part II details the subsequent sulfonylation of diphenylamine to yield the final product. This guide is designed for researchers, scientists, and drug development professionals, offering in-depth procedural details, mechanistic insights, and critical safety protocols. The methodologies are grounded in established chemical principles to ensure reproducibility and high-purity outcomes.

Introduction

Sulfonamides are a cornerstone pharmacophore in drug discovery, exhibiting a vast range of biological activities including antimicrobial, anticancer, and anti-inflammatory properties.^{[1][2][3]} The N,N-disubstituted sulfonamide, **4-methoxy-N,N-diphenyl-benzenesulfonamide**, represents a scaffold with potential for further functionalization in various research applications.

Its synthesis is a straightforward yet instructive example of electrophilic aromatic substitution followed by nucleophilic substitution, providing a valuable case study for process optimization and scale-up.

The synthesis is approached in two primary stages:

- **Preparation of 4-methoxybenzenesulfonyl chloride:** Anisole, an electron-rich aromatic ether, undergoes electrophilic substitution with a sulfonating agent to introduce the sulfonyl chloride group, primarily at the para position due to the directing effect of the methoxy group.
- **Formation of the Sulfonamide:** The prepared 4-methoxybenzenesulfonyl chloride is then reacted with diphenylamine, a secondary amine, in the presence of a base to form the desired N,N-disubstituted sulfonamide.

This document provides detailed protocols for both stages, emphasizing the rationale behind reagent selection and reaction conditions.

Part I: Synthesis of 4-methoxybenzenesulfonyl Chloride from Anisole

This initial stage involves the reaction of anisole with a chlorosulfonating agent. While several methods exist, using chlorosulfonic acid is a common and effective approach.^[4]

Scientist's Note: Mechanistic Rationale

The methoxy group ($-\text{OCH}_3$) of anisole is a potent activating and ortho, para-directing group in electrophilic aromatic substitution. The reaction with chlorosulfonic acid (ClSO_3H) introduces the chlorosulfonyl group ($-\text{SO}_2\text{Cl}$). The para product is sterically favored and is the major product formed. The reaction must be conducted at low temperatures to control the high reactivity of chlorosulfonic acid and minimize the formation of side products, such as the corresponding sulfone.

Reagents & Materials (Part I)

Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity (Example Scale)	Moles (mol)	Notes
Anisole	C ₇ H ₈ O	108.14	10.8 g (11.0 mL)	0.10	Ensure anhydrous conditions.
Chlorosulfonic Acid	ClSO ₃ H	116.52	35.0 g (20.0 mL)	0.30	Extremely Corrosive & Reactive. Handle with extreme care in a fume hood. [5] [6] [7] [8]
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	50 mL	-	Anhydrous solvent.
Crushed Ice	H ₂ O	18.02	~200 g	-	For quenching the reaction.
Round-bottom flask	-	-	250 mL	-	Must be oven-dried.
Dropping funnel	-	-	100 mL	-	For controlled addition.
Magnetic stirrer	-	-	-	-	-
Ice-salt bath	-	-	-	-	To maintain low temperature.

Experimental Protocol (Part I)

- **Reaction Setup:** Assemble an oven-dried 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a pressure-equalizing dropping funnel, and a nitrogen inlet/outlet. Place the flask in an ice-salt bath.
- **Reagent Addition:** Add anisole (10.8 g, 0.10 mol) and anhydrous dichloromethane (50 mL) to the flask. Allow the solution to cool to between -5 °C and 0 °C.
- **Slow Addition of Acid:** Slowly add chlorosulfonic acid (35.0 g, 0.30 mol) dropwise from the dropping funnel over a period of 30-45 minutes.^[4] Crucial: Maintain the internal temperature below 5 °C throughout the addition to prevent side reactions. The reaction is exothermic.
- **Reaction Progression:** After the addition is complete, allow the mixture to stir at 0 °C for an additional hour. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Very carefully and slowly, pour the reaction mixture onto a beaker containing ~200 g of crushed ice with vigorous stirring. This step must be performed in a fume hood as it will generate HCl gas.^[9]
- **Workup:** Transfer the quenched mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice more with dichloromethane (2 x 30 mL).
- **Washing & Drying:** Combine the organic layers and wash with cold water (50 mL), followed by a saturated sodium bicarbonate solution (50 mL), and finally with brine (50 mL). Dry the organic layer over anhydrous sodium sulfate.
- **Isolation:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product, 4-methoxybenzenesulfonyl chloride, should be a solid and can be used in the next step, or recrystallized from a suitable solvent like a toluene-hexane mixture if higher purity is required.^[10]

Part II: Synthesis of 4-methoxy-N,N-diphenylbenzenesulfonamide

This second stage involves the nucleophilic substitution of the chloride on the sulfonyl chloride by diphenylamine. A base is required to neutralize the HCl generated during the reaction.

Scientist's Note: Reagent and Condition Rationale

The reaction between a sulfonyl chloride and an amine is a classic method for forming sulfonamides.^[2] Diphenylamine is a weaker nucleophile than aliphatic amines due to the delocalization of the nitrogen lone pair into the two phenyl rings. Therefore, the reaction may require gentle heating or a suitable catalyst. Pyridine is often used as both the base and a nucleophilic catalyst. It reacts with the sulfonyl chloride to form a highly reactive pyridinium-sulfonyl intermediate, which is then readily attacked by the amine.^[11] Triethylamine can also be used as a non-nucleophilic base.^[4]

Reagents & Materials (Part II)

Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity (Example Scale)	Moles (mol)	Notes
4-methoxybenzenesulfonyl chloride	C ₇ H ₇ ClO ₃ S	206.65	20.7 g	0.10	From Part I.
Diphenylamine	C ₁₂ H ₁₁ N	169.22	16.9 g	0.10	-
Pyridine	C ₅ H ₅ N	79.10	11.9 g (12.1 mL)	0.15	Anhydrous. Acts as base and catalyst. ^[11]
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	150 mL	-	Anhydrous solvent.
Hydrochloric Acid (1M)	HCl	36.46	~100 mL	-	For workup.
Saturated NaHCO ₃ solution	-	-	~100 mL	-	For workup.
Brine	-	-	~100 mL	-	For workup.

Experimental Protocol (Part II)

- **Reaction Setup:** In a 500 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve diphenylamine (16.9 g, 0.10 mol) and pyridine (11.9 g, 0.15 mol) in anhydrous dichloromethane (100 mL).
- **Reagent Addition:** Prepare a solution of 4-methoxybenzenesulfonyl chloride (20.7 g, 0.10 mol) in anhydrous dichloromethane (50 mL). Add this solution dropwise to the stirring diphenylamine solution at room temperature.
- **Reaction:** After the addition is complete, stir the reaction mixture at room temperature for 12-24 hours. The reaction can be gently heated to reflux if the rate is slow. Monitor the reaction's completion by TLC.
- **Workup:** Once the reaction is complete, transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1M HCl (2 x 50 mL) to remove pyridine, then with saturated sodium bicarbonate solution (50 mL), and finally with brine (50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- **Purification:** The crude solid product can be purified by recrystallization from a suitable solvent system, such as ethanol or an ethyl acetate/hexane mixture, to yield pure **4-methoxy-N,N-diphenyl-benzenesulfonamide** as a crystalline solid.

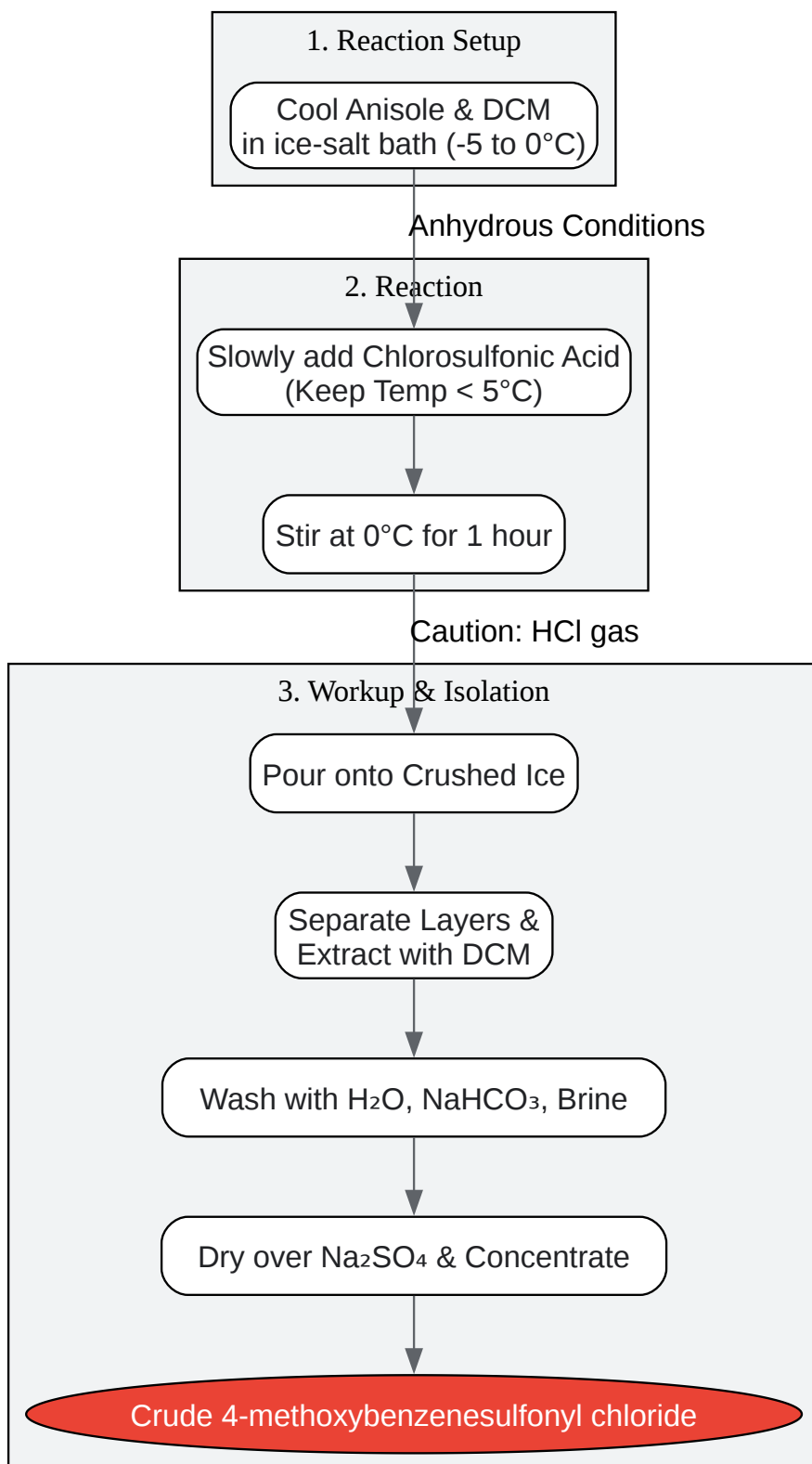
Safety & Handling Precautions

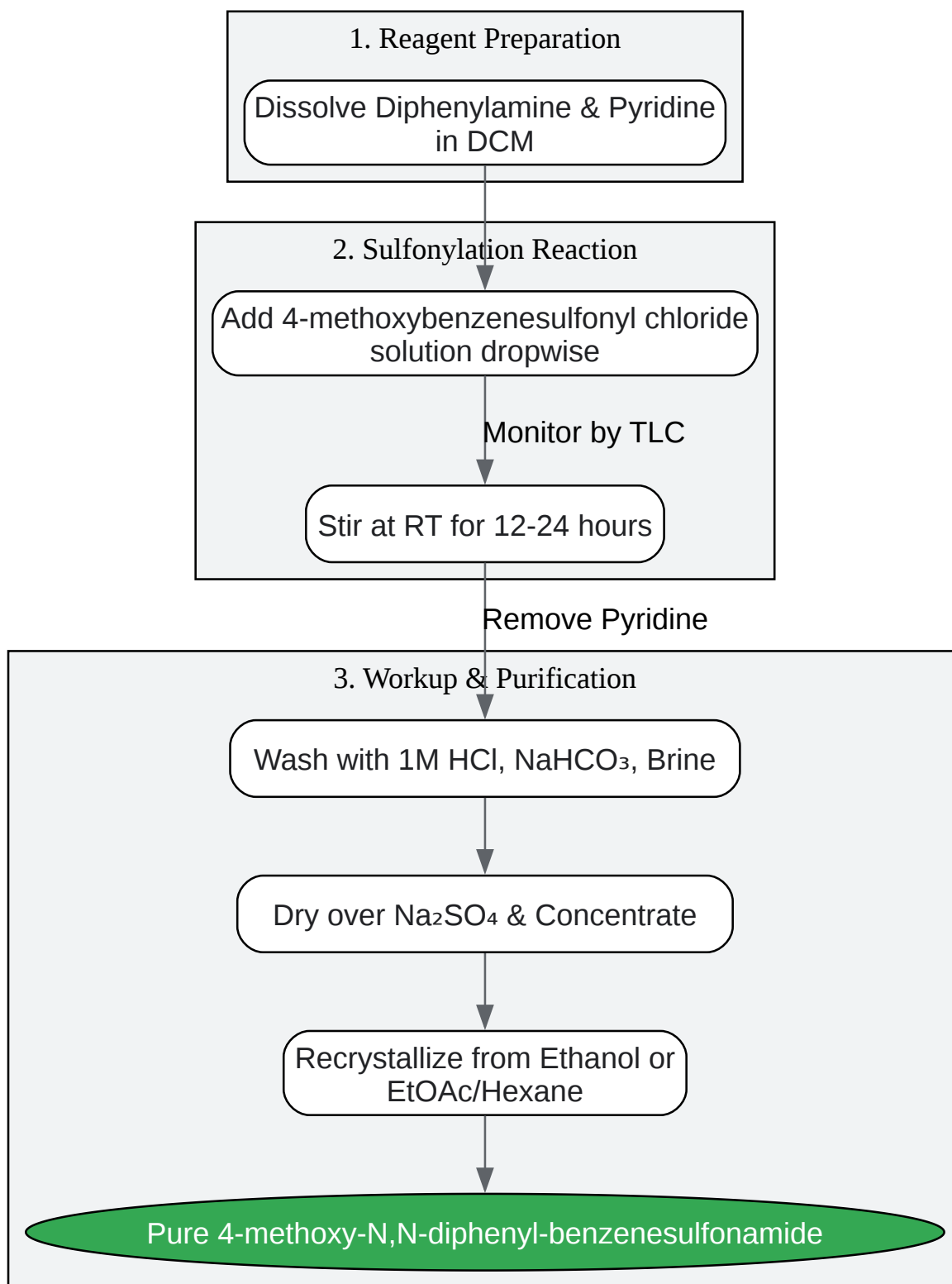
- **Chlorosulfonic Acid:** This substance is extremely corrosive and reacts violently with water.[7] [8] It causes severe skin burns and eye damage.[6] Always handle it in a chemical fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[5][12] Ensure an emergency shower and eyewash station are readily accessible.[7]
- **Pyridine:** Pyridine is flammable and has a strong, unpleasant odor. It is harmful if inhaled or absorbed through the skin. Use in a well-ventilated fume hood.

- Dichloromethane (DCM): DCM is a volatile solvent and a suspected carcinogen. All handling should be performed within a fume hood.
- General: Always wear standard laboratory PPE. Avoid inhalation of vapors and contact with skin and eyes.[6]

Visual Workflow Diagrams

Part I: Synthesis of 4-methoxybenzenesulfonyl chloride





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